

# Unveiling the Molecular Architecture of Giffonin R: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: Giffonin R

Cat. No.: B13383195

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SALERNO, Italy – A comprehensive technical guide detailing the chemical structure, spectroscopic properties, and isolation of **Giffonin R**, a diaryl ether heptanoid discovered in the flowers of the hazelnut tree (*Corylus avellana*), is now available for researchers, scientists, and professionals in drug development. This guide provides an in-depth look at the molecular characteristics of this natural product, offering valuable data for further investigation into its potential biological activities.

**Giffonin R** is a member of the giffonin class of compounds, a series of diarylheptanoids isolated from the "Tonda di Giffoni" cultivar of *Corylus avellana*, a plant renowned for its production of PGI (Protected Geographical Indication) hazelnuts in the Campania region of Italy. The structural elucidation of **Giffonin R** was achieved through extensive spectroscopic analysis, primarily relying on one- and two-dimensional Nuclear Magnetic Resonance (NMR) spectroscopy and high-resolution mass spectrometry.

## Chemical Structure of Giffonin R

**Giffonin R** possesses a diaryl ether heptanoid skeleton. The definitive structure was reported by Masullo and colleagues in a 2016 publication in the journal *Phytochemistry*.

[Image of the chemical structure of **Giffonin R** would be placed here]

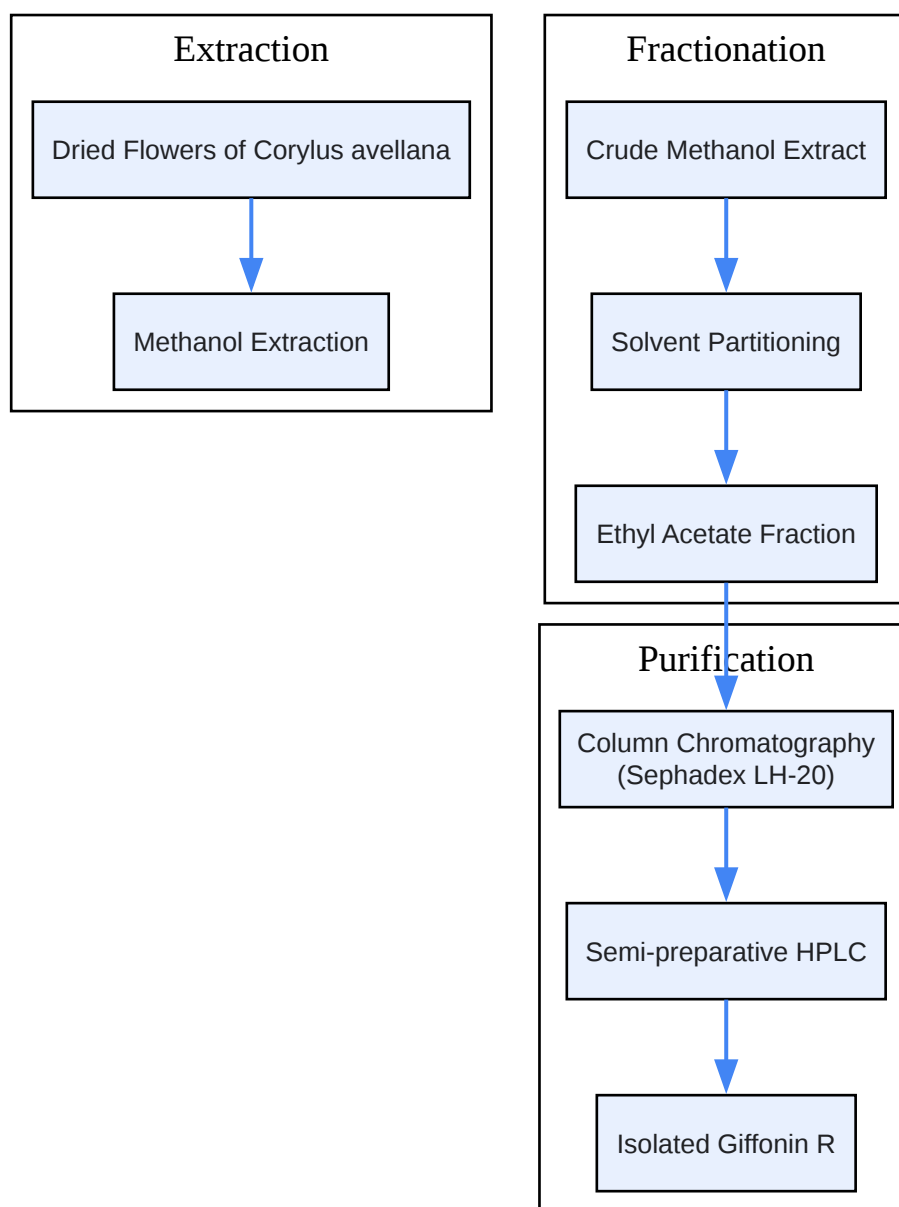
## Physicochemical and Spectroscopic Data

A summary of the key physicochemical and spectroscopic data for **Giffonin R** is presented below, compiled from the primary literature. This information is crucial for the identification and characterization of this compound in future studies.

Property	Value
Molecular Formula	C <sub>19</sub> H <sub>16</sub> O <sub>3</sub>
Molar Mass	292.33 g/mol
CAS Number	1966183-72-1
<sup>1</sup> H NMR (CD <sub>3</sub> OD, 500 MHz)	Refer to detailed NMR data in the original publication
<sup>13</sup> C NMR (CD <sub>3</sub> OD, 125 MHz)	Refer to detailed NMR data in the original publication
High-Resolution MS	Refer to detailed MS data in the original publication

## Experimental Protocols

The isolation and purification of **Giffonin R** from the male flowers of *Corylus avellana* involved a multi-step process. The following is a summarized workflow based on the methodologies described in the scientific literature. For precise experimental parameters, researchers are directed to the original publication by Masullo et al. (2016).



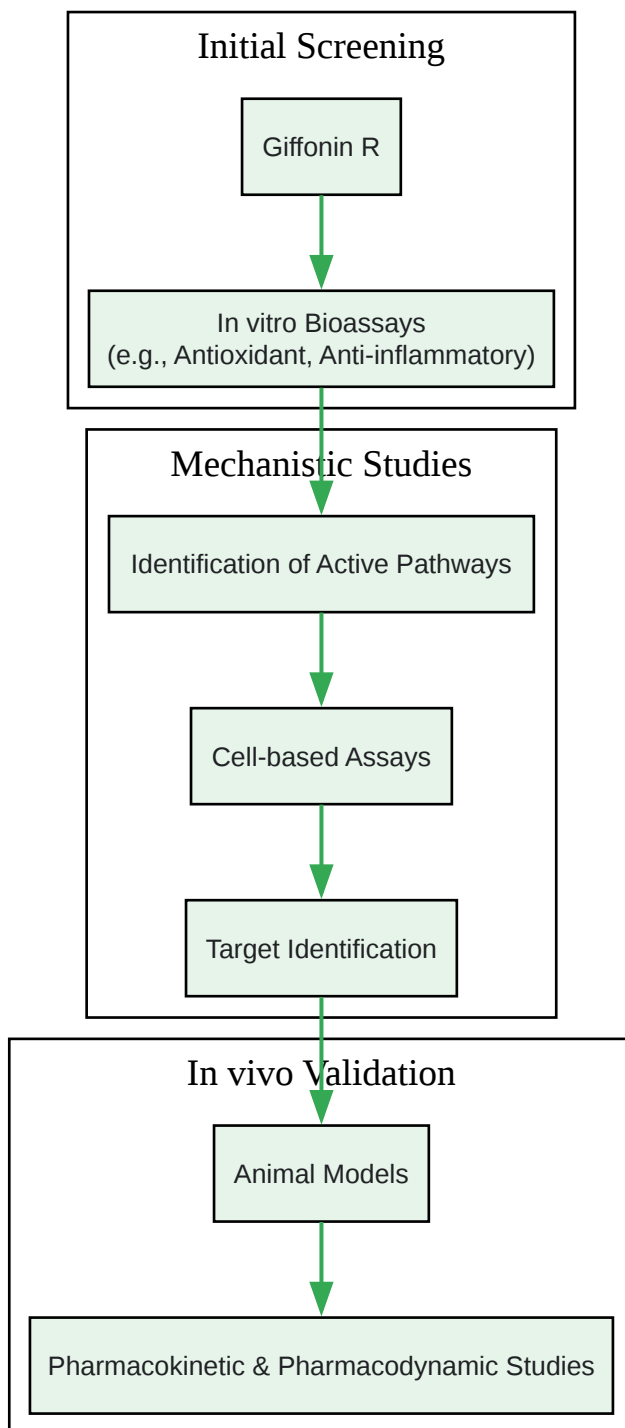
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Caption: General workflow for the isolation of **Giffonin R**.

## Signaling Pathways and Biological Activity

The broader class of giffonins has been investigated for various biological activities, including antioxidant properties. The diarylheptanoid scaffold is a common feature in natural products with interesting pharmacological profiles. Further research is warranted to elucidate the specific biological targets and signaling pathways modulated by **Giffonin R**. The following diagram

illustrates a hypothetical workflow for investigating the biological activity of a novel natural product like **Giffonin R**.



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Caption: A logical workflow for the biological evaluation of **Giffonin R**.

This technical guide serves as a foundational resource for the scientific community, providing the essential chemical and methodological information required to advance the study of **Giffonin R** and other related natural products. For complete and detailed information, please refer to the primary scientific literature.

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